

# An In-depth Technical Guide to the Safe Handling of 2-Methoxybenzyl Bromide

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## Compound of Interest

Compound Name: 1-(Bromomethyl)-2-methoxybenzene

Cat. No.: B1585010

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Disclaimer: A specific Safety Data Sheet (SDS) for 2-Methoxybenzyl bromide (CAS No. 52289-93-7) was not readily available in the conducted search. The following guide is a comprehensive synthesis of safety and handling information from the SDSs of closely related isomers and substituted benzyl bromides. This information should be used as a robust guideline, and it is imperative to consult the specific SDS provided by the supplier upon acquisition of the chemical and to conduct a thorough risk assessment before use.

This technical guide is intended for researchers, scientists, and drug development professionals, providing in-depth information on the safety and handling precautions for 2-Methoxybenzyl bromide.

## Hazard Identification and Classification

2-Methoxybenzyl bromide and its isomers are classified as hazardous chemicals. Based on the available data for related compounds, it is anticipated to be corrosive, a lachrymator, and may cause respiratory irritation.

GHS Hazard Statements for Related Compounds:

- H314: Causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H318: Causes serious eye damage.[\[1\]](#)

- H335: May cause respiratory irritation.[1][4]

Signal Word: Danger[1]

Hazard Pictograms:

- Corrosion: GHS05
- Irritant: GHS07

## Physical and Chemical Properties

Quantitative data for 2-Methoxybenzyl bromide and its isomers are summarized in the table below. It is important to note that these values may vary slightly for the 2-isomer.

Property	2-Methoxybenzyl bromide	3-Methoxybenzyl bromide	4-Methoxybenzyl bromide
CAS Number	52289-93-7	874-98-6	2746-25-0
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrO	C <sub>8</sub> H <sub>9</sub> BrO	C <sub>8</sub> H <sub>9</sub> BrO
Molecular Weight	201.06 g/mol	201.06 g/mol	201.06 g/mol
Boiling Point	No data available	108-110 °C at 10 mmHg	115-117 °C at 12 mmHg
Melting Point	No data available	No data available	9-11 °C
Flash Point	No data available	>110 °C (>230 °F)	110 °C (230 °F)
Density	No data available	1.43 g/cm <sup>3</sup>	1.433 g/mL at 25 °C

## Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with 2-Methoxybenzyl bromide.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3][5]

- Avoid breathing mist, vapors, or spray.[3]
- Do not get in eyes, on skin, or on clothing.[3]
- Wash hands thoroughly after handling.[3]
- Keep away from heat, sparks, and open flames.[4]
- Incompatible with strong oxidizing agents and strong bases.[1][3]

#### Storage:

- Store in a cool, dry, and well-ventilated place.[3]
- Keep the container tightly closed.[3]
- Store in a designated corrosives area.[3][5]
- Store locked up.[1][3]

## Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are essential to prevent exposure.

Control Parameter	Recommendation
Engineering Controls	Ensure adequate ventilation. Eyewash stations and safety showers should be readily accessible. <a href="#">[1]</a> <a href="#">[3]</a>
Eye/Face Protection	Wear chemical safety goggles and a face shield. <a href="#">[1]</a>
Skin Protection	Chemical-resistant gloves (e.g., butyl rubber, Viton), a lab coat, and an apron or coveralls are required. Double gloving is recommended. <a href="#">[1]</a>
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge. <a href="#">[1]</a>

## First-Aid Measures

Immediate and appropriate first-aid is crucial in the event of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a>

## Accidental Release Measures

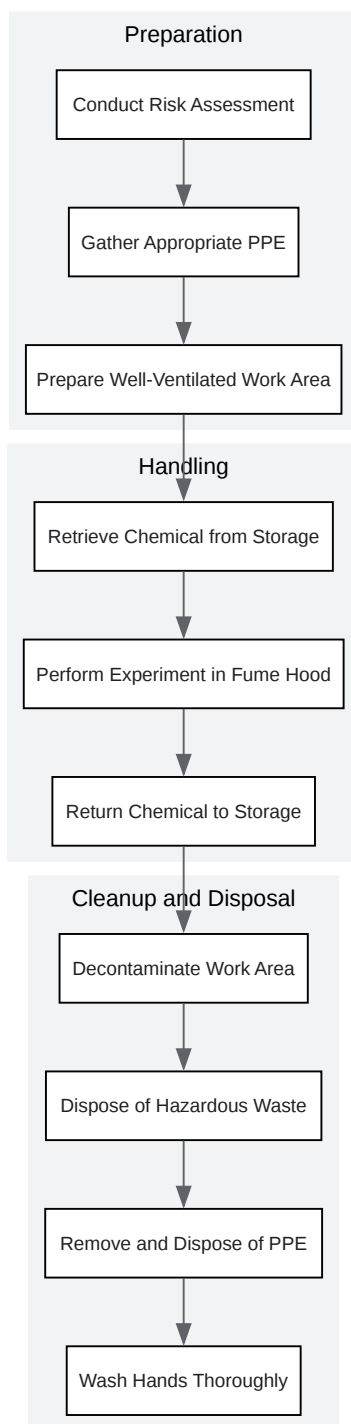
In the event of a spill, follow these procedures:

- **Personal Precautions:** Evacuate the area and ensure adequate ventilation. Wear full personal protective equipment.<sup>[2]</sup>
- **Containment and Cleaning:** Absorb the spill with inert material such as sand, vermiculite, or earth.<sup>[2][3]</sup> Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.<sup>[2][3]</sup>
- **Environmental Precautions:** Prevent the chemical from entering drains or waterways.<sup>[3]</sup>

## Experimental Workflow for Safe Handling

The following diagram illustrates a standard workflow for safely handling hazardous chemicals like 2-Methoxybenzyl bromide in a laboratory setting.

## Safe Handling Workflow for 2-Methoxybenzyl Bromide

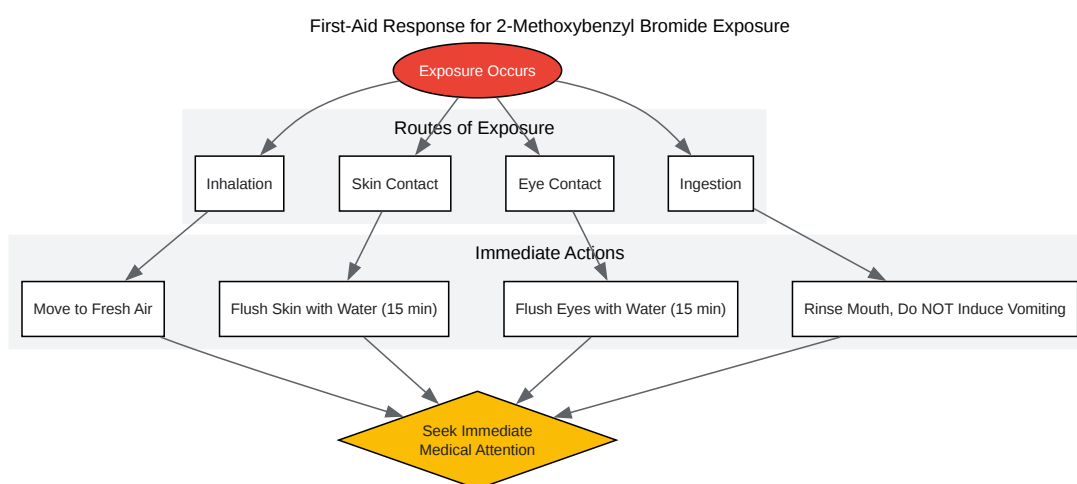


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Caption: Workflow for the safe handling of 2-Methoxybenzyl bromide.

## First-Aid Response to Exposure

This diagram outlines the immediate actions to take in case of accidental exposure to 2-Methoxybenzyl bromide.



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Caption: First-aid decision tree for exposure to 2-Methoxybenzyl bromide.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[1]

- **Specific Hazards:** Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon oxides and hydrogen bromide.[3]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

## Toxicological Information

Detailed toxicological studies for 2-Methoxybenzyl bromide are not readily available. However, based on data for related compounds, it is considered to be destructive to the tissues of the mucous membranes and upper respiratory tract.[1] Symptoms of inhalation may include coughing, shortness of breath, headache, and nausea.[1] It is also expected to cause severe skin and eye burns upon contact.[1][3]

## Disposal Considerations

Dispose of 2-Methoxybenzyl bromide and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter the environment.[3]

This guide provides a foundation for the safe handling of 2-Methoxybenzyl bromide. Adherence to these precautions is essential for the protection of all laboratory personnel and the environment. Always prioritize a culture of safety and consult with your institution's environmental health and safety department for specific guidance.

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